

Flocoumafen environmental fate and degradation studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flocoumafen

CAS No.: 90035-08-8

Cat. No.: S528076

Get Quote

Flocoumafen Technical Profile

The table below summarizes the identity and core physicochemical properties of **flocoumafen** that determine its environmental behavior [1].

Property	Value / Description	Significance / Implication
IUPAC Name	4-hydroxy-3-[(1 <i>RS</i> ,3 <i>RS</i> ;1 <i>RS</i> ,3 <i>SR</i>)-1,2,3,4-tetrahydro-3-[4-(4-trifluoromethylbenzyloxy)phenyl]-1-naphthyl]coumarin [1]	-
Chemical Group	Coumarin (Second-Generation Anticoagulant Rodenticide) [1] [2]	High potency, single-feed action [3] [2].
Molecular Mass	542.54 g/mol [1]	-
Water Solubility	1.04 mg/L (at 20 °C, pH 7) [1]	Low solubility; tends to associate with organic matter in soil and sediment [4].

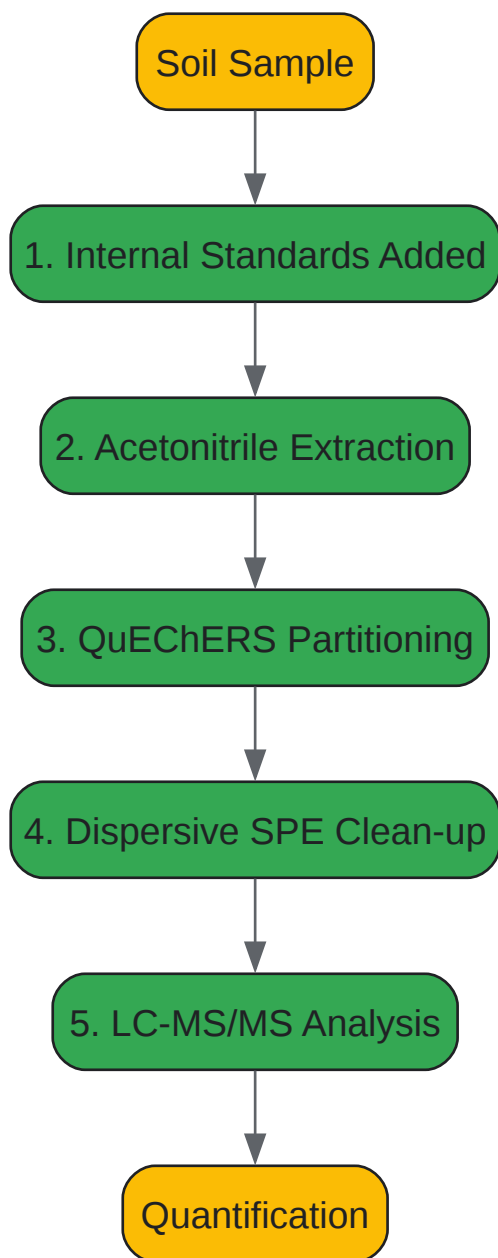
Property	Value / Description	Significance / Implication
Octanol-Water Partition Coefficient (Log P)	4.7 [1]	High lipophilicity; indicates high potential for bioaccumulation [1].
Vapour Pressure	2.67×10^{-4} mPa (at 20 °C) [1]	Low volatility; not expected to volatilize significantly from soil or water surfaces [1].
Melting Point	92.5 °C [1]	-
EU Regulatory Status	Not Approved [1]	Not approved for use in the European Union [1].

Analytical Method for Quantification in Soil

A modern and robust method for extracting and quantifying **flocoumafen** and other anticoagulant rodenticides from soil samples uses a modified **QuEChERS** approach coupled with **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** [4].

Experimental Workflow

The diagram below outlines the key steps in this analytical procedure, from sample preparation to final analysis [4]:



[Click to download full resolution via product page](#)

Detailed Protocol [4]

- **Internal Standards:** Add procedural internal standards (e.g., Coumachlor) at the beginning to correct for analytical variability.
- **Extraction:** Extract the soil sample using acetonitrile, which is efficient for a wide range of medium-polarity to non-polar compounds.

- **Partitioning:** Use a QuEChERS salt mixture (e.g., containing MgSO₄ and NaCl) to induce phase separation between the acetonitrile and any water present, partitioning the analytes into the organic layer.
- **Clean-up:** Perform a dispersive solid-phase extraction (d-SPE) clean-up using sorbents like PSA (Primary Secondary Amine) and C18 to remove co-extracted interferents such as fatty acids and pigments.
- **Instrumental Analysis:**
 - **Technique:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
 - **Ionization Mode:** Electrospray Ionization (ESI), typically in positive mode for anticoagulant rodenticides.
 - **Detection:** Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
 - **Reported Performance:** This method has been in-house validated for soils, demonstrating its suitability for environmental and forensic monitoring.

Knowledge Gaps and Further Research

The available search results do not contain specific degradation studies (e.g., DT₅₀ values in soil or water) for **flocoumafen**. The PPDB record notes that evidence suggests it is "persistent in both soil and water systems" but does not provide the underlying experimental data [1]. To find this information, you may need to:

- **Consult Original Study Reports:** Search for the original regulatory dossiers and scientific studies submitted to agencies like the European Food Safety Authority (EFSA) or the US Environmental Protection Agency (US EPA).
- **Use Specialized Databases:** Access commercial or regulatory databases that aggregate detailed environmental fate studies for pesticides.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Flocoumafen (Ref: BAS 322) - AERU [sitem.herts.ac.uk]
2. Rodenticide - an overview | ScienceDirect Topics [sciencedirect.com]

3. Biomarkers Potency to Monitor Non-target Fauna Poisoning ... [pmc.ncbi.nlm.nih.gov]

4. An Easy Procedure to Quantify Anticoagulant Rodenticides ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Flocoumafen environmental fate and degradation studies].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528076#flocoumafen-environmental-fate-and-degradation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com